

# linetastine cross-species efficacy validation

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## Compound Focus: Linetastine

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## Summary of Available Experimental Data

The table below summarizes the key *in vitro* and *in vivo* findings on **linetastine's** efficacy from the identified research:

Model System	Experimental Readout	Linetastine Efficacy	Comparative Agent (Azelastine)	Citation
<b>In Vitro: Human Leukocytes</b>	Inhibition of LTB4 Release (IC <sub>50</sub> )	1.2 x 10 <sup>-7</sup> mol/L	> 1 x 10 <sup>-5</sup> mol/L	[1]
	Inhibition of LTC4 Release (IC <sub>50</sub> )	1.5 x 10 <sup>-7</sup> mol/L	> 1 x 10 <sup>-5</sup> mol/L	[1]
<b>In Vivo: Guinea Pigs</b>	Inhibition of Leukotriene Production (Lung)	1-10 mg/kg (p.o.)	10 mg/kg (No effect)	[1]
	Inhibition of Histamine-induced Bronchoconstriction	1-10 mg/kg (p.o.)	0.32 mg/kg (p.o.)	[1]
<b>Ex Vivo: Guinea Pig Trachea</b>	Inhibition of Histamine-induced Contraction (pD <sub>2</sub> )	7.28 (Non-competitive)	8.07 (Non-competitive)	[1]

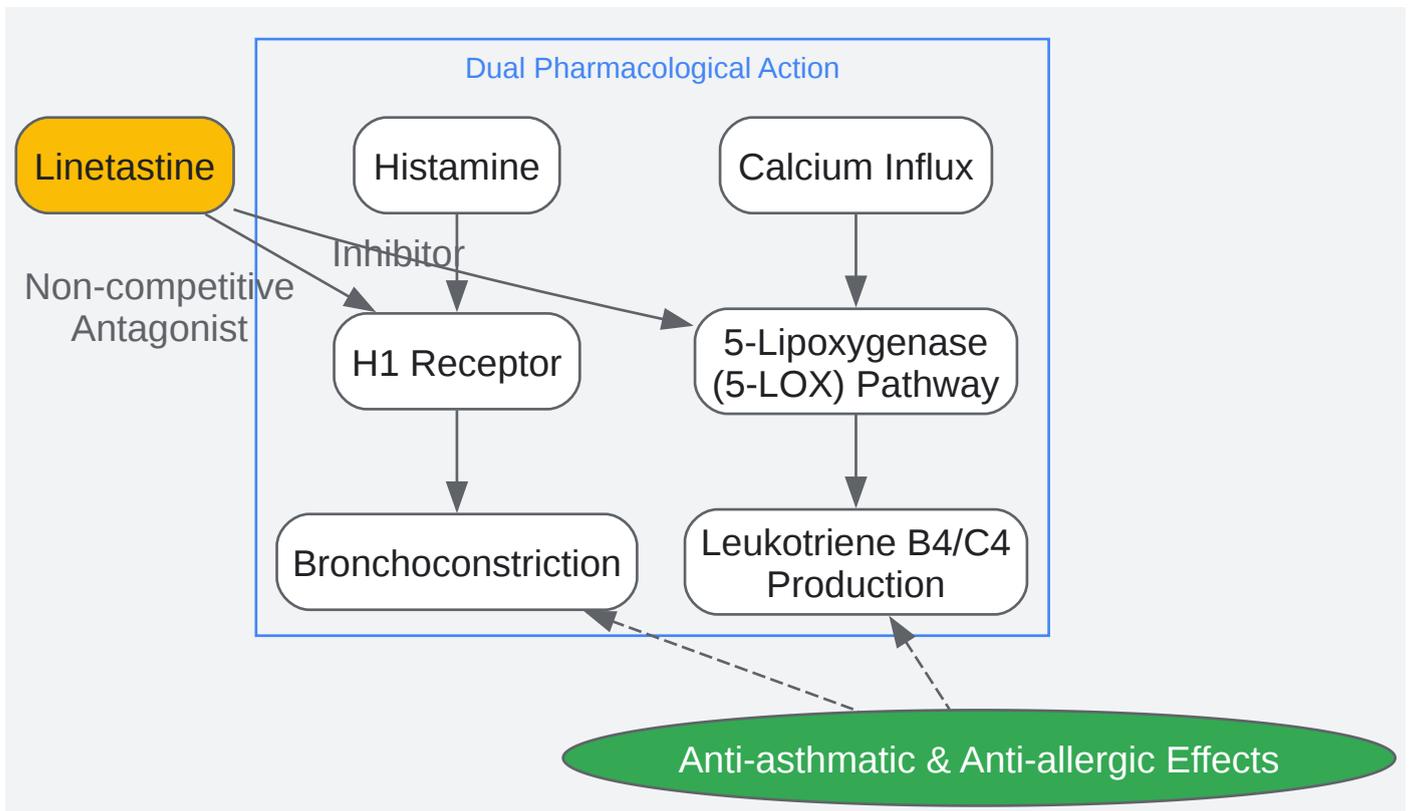
## Detailed Experimental Protocols

The quantitative data in the table above was generated using the following key experimental methodologies:

- **Calcium Ionophore-stimulated Human Leukocytes:** Human leukocytes were stimulated with a calcium ionophore to induce the production of leukotrienes. The inhibitory activity of **linetastine** and its active metabolite (TMK777) was measured by quantifying the reduction in leukotriene B4 (LTB4) and C4 (LTC4) levels released into the medium, from which the half-maximal inhibitory concentration (IC<sub>50</sub>) was calculated [1].
- **Actively Sensitized Guinea-pig Asthma Model:** Guinea pigs were actively sensitized to an antigen. The animals were then challenged with the antigen to induce a late asthmatic response. **Linetastine** was administered orally, and its effect was assessed by measuring the inhibition of increased respiratory resistance and the reduction in leukotriene B4 and C4 production in the lung tissue [1].
- **Isolated Guinea-pig Trachea:** A section of guinea pig trachea was suspended in an organ bath. The tissue was contracted by administering histamine. The ability of **linetastine** to antagonize this contraction was measured, and the pD<sub>2</sub> value (the negative logarithm of the molar concentration of an antagonist that causes a 2-fold shift in the agonist dose-response curve) was determined, indicating a non-competitive antagonism [1].
- **Histamine-induced Bronchoconstriction in Guinea Pigs:** Conscious guinea pigs were placed in a chamber and exposed to histamine aerosol, which induces bronchoconstriction. The protective effect of orally administered **linetastine** was evaluated by measuring the prolongation of the preconvulsive time [1].

## Mechanism of Action and Development Status

To help visualize the dual mechanism of action of **linetastine** and its context in drug development, the following diagram summarizes the key information.



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The diagram illustrates **linetastine**'s dual mechanism, which involves:

- **5-Lipoxygenase (5-LOX) Inhibition:** **Linetastine** and its metabolite directly inhibit the 5-LOX enzyme, reducing the production of pro-inflammatory leukotrienes (LTB<sub>4</sub>, LTC<sub>4</sub>) from calcium ionophore-stimulated cells [1] [2].
- **Histamine H1-Receptor Antagonism:** It acts as a non-competitive antagonist at the histamine H1 receptor, thereby inhibiting histamine-induced bronchoconstriction [1].

Regarding its development status, public sources indicate that **linetastine** (also known as TMK 688) has been **discontinued** from clinical development. It was previously investigated for conditions like asthma, allergic rhinitis, and peptic ulcers but did not advance to the market [3].

## Interpretation and Research Considerations

- **Limited Cross-Species Data:** The available data primarily validates efficacy in **guinea pigs** for *in vivo* models and **human cells** for *in vitro* models. True cross-species comparison with other standard preclinical species like mice, rats, or non-human primates is not available in the search results.

- **Modern Cross-Species Approaches:** For your own research or guide, you could consider methodologies from contemporary studies. For instance, using advanced *in vitro* models like primary kidney proximal tubule cells from human, rat, and dog can provide robust, mechanistic data on drug handling and potential efficacy across species [4].

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## References

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2. | Histamine Receptor | LTR | Lipoxygenase | TargetMol Linetastine [targetmol.com]
3. - AdisInsight Linetastine [adis.springer.com]
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